

# A Technical Guide to 2-Benzylaniline: Molecular Structure, Properties, and Synthetic Protocols

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## Compound of Interest

Compound Name: 2-Benzylaniline

Cat. No.: B1266149

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Benzylaniline** (also known as 2-Aminodiphenylmethane), a significant chemical intermediate in various synthetic applications. The guide details its molecular structure, physicochemical properties, and established experimental protocols for its synthesis, tailored for professionals in chemical research and pharmaceutical development.

## Molecular Identity and Physicochemical Properties

**2-Benzylaniline** is an aromatic amine characterized by a benzyl group substituted at the ortho position of an aniline molecule. Its unique structure makes it a valuable building block in organic synthesis.

The key quantitative properties of **2-Benzylaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
IUPAC Name	2-(Phenylmethyl)benzenamine	[1]
Synonyms	2-Aminodiphenylmethane, o-Aminodiphenylmethane	[1][2]
CAS Number	28059-64-5	[2][3]
Molecular Formula	C <sub>13</sub> H <sub>13</sub> N	[2][3]
Molecular Weight	183.25 g/mol	[2][4]
Appearance	Solid	[4]
Melting Point	49-54 °C	[4][5]
Boiling Point	172-173 °C (at 12 mmHg)	[4][5]
Flash Point	113 °C (closed cup)	
InChI Key	DWOBGCPUQNFAFB-UHFFFAOYSA-N	[4][5]
SMILES String	<chem>Nc1ccccc1Cc2ccccc2</chem>	[4][5]

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  node [shape=circle, style=filled, fontname="Helvetica", fontcolor="#202124"];
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// Benzene ring 2 (Benzyl part)
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C2 -- C3 [label=""];
C3 -- C4 [label=""];
C4 -- C5 [label=""];
C5 -- C6 [label=""];
C6 -- C1 [label=""];
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N1 -- H2 [label=""];
C2 -- C7 [label=""];
C7 -- H3 [label=""];
C7 -- H4 [label=""];
C7 -- C13 [label=""];
C8 -- C9 [label=""];
C9 -- C10 [label=""];
C10 -- C11 [label=""];
C11 -- C12 [label=""];
C12 -- C13 [label=""];
C13 -- C8 [label=""];

// Aromaticity representation (optional, using double bonds for clarity)
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C8--C13; C9--C10; C11--C12;
}
```

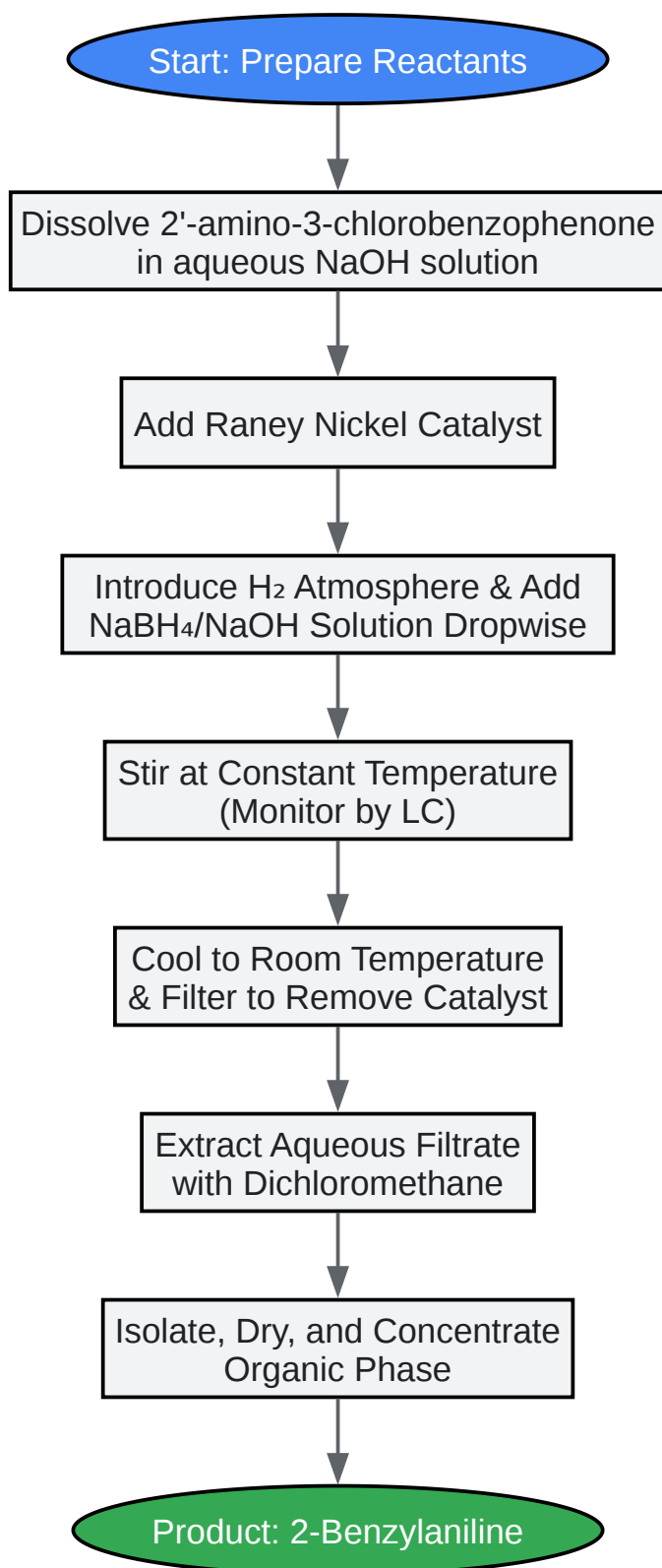
Caption: Molecular structure of **2-Benzylaniline** (C<sub>13</sub>H<sub>13</sub>N).

## Experimental Protocols: Synthesis of 2-Benzylaniline

The synthesis of **2-Benzylaniline** can be achieved through various methods. One documented industrial process involves the reduction and dehalogenation of 2'-amino-3-chlorobenzophenone using a Raney nickel catalyst in an aqueous alkaline solution.<sup>[6]</sup> This method is notable for its efficiency and directness.

Detailed Methodology:

- **Reaction Setup:** 2'-amino-3-chlorobenzophenone is dissolved in an aqueous solution of sodium hydroxide.
- **Catalyst Introduction:** Raney nickel is added to the solution as the catalyst for both reduction and dehalogenation.
- **Hydrogenation:** The reaction mixture is subjected to a hydrogen atmosphere. A solution of sodium borohydride in aqueous sodium hydroxide is added dropwise to the reactor while maintaining a controlled temperature.
- **Reaction Monitoring:** The reaction is stirred for several hours at a constant temperature. Progress is monitored using liquid chromatography to confirm the disappearance of the starting material and the formation of **2-Benzylaniline**.<sup>[6]</sup>
- **Workup and Isolation:** Upon completion (typically >95% conversion), the reaction solution is cooled to room temperature. The Raney nickel catalyst is removed by filtration through a celite filter aid.
- **Extraction and Purification:** The aqueous filtrate is extracted with a suitable organic solvent, such as dichloromethane. The organic layer is then separated, dried, and concentrated under reduced pressure to yield the crude product, which can be further purified by column chromatography or recrystallization.<sup>[6]</sup>



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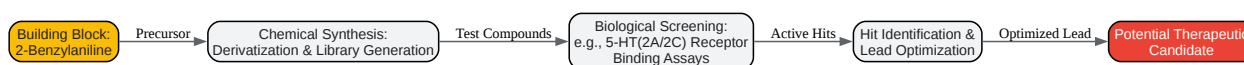
Caption: Experimental workflow for the synthesis of **2-Benzylaniline**.

## Applications in Research and Drug Development

**2-Benzylaniline** serves primarily as a versatile intermediate in organic synthesis. Its structural motif is found in various compounds of interest in medicinal chemistry and materials science.

- **Synthetic Intermediate:** It is a key raw material for the production of more complex molecules, including dye intermediates and fine chemicals.[1]
- **Pharmaceutical Research:** While direct biological signaling pathways for **2-Benzylaniline** are not extensively documented, its derivatives are of significant interest. For instance, related structures have been investigated for their potential as receptor antagonists. The synthesis of novel derivatives based on the **2-benzylaniline** scaffold has led to the discovery of potent 5-HT(2A/2C) receptor antagonists, which have potential applications as anxiolytics.[7] This highlights the role of the **2-benzylaniline** core as a foundational structure for generating libraries of compounds for drug screening.

The logical flow from a basic chemical building block like **2-Benzylaniline** to a potential drug candidate is a cornerstone of modern pharmaceutical development.



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Caption: Logical workflow in drug discovery using **2-Benzylaniline**.

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## References

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